

# An In-depth Technical Guide to the Mass Spectrum of Paracetamol-d4

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This technical guide provides a comprehensive overview of the mass spectrum of **Paracetamol-d4** (Acetaminophen-d4), a deuterated analog of Paracetamol. This document is intended for researchers, scientists, and drug development professionals who utilize mass spectrometry for the quantitative analysis of Paracetamol in various matrices. **Paracetamol-d4** is a critical internal standard in bioanalytical and pharmacokinetic studies due to its chemical similarity to the parent drug and its distinct mass difference.

## **Core Data Presentation**

The mass spectrometric analysis of **Paracetamol-d4** typically involves electrospray ionization (ESI) in the positive ion mode, leading to the formation of a protonated molecule, [M+H]<sup>+</sup>. Subsequent fragmentation via collision-induced dissociation (CID) produces a characteristic product ion spectrum. The key quantitative data is summarized in the table below.



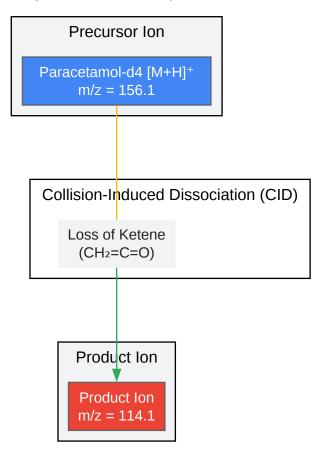
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>4</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	155.19 g/mol	[1][2][4][3]
CAS Number	64315-36-2	[1][2][4]
Precursor Ion ([M+H]+)	m/z 156.1	[5][6][7][8]
Primary Product Ion (Quantifier)	m/z 114.1	[5][6][7][8][9]
Secondary Product Ion (Qualifier)	m/z 97.0	[7]
Proposed Fragmentation	Loss of ketene (CH <sub>2</sub> =C=O) from the precursor ion	[9]

## **Fragmentation Pathway and Visualization**

The primary fragmentation pathway of protonated **Paracetamol-d4** involves the neutral loss of a ketene molecule from the N-acetyl group. This fragmentation is highly specific and results in the stable product ion observed at m/z 114.1.

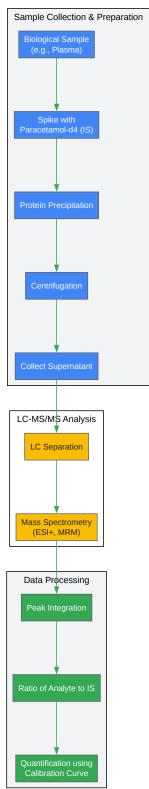


#### Fragmentation Pathway of Paracetamol-d4





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